

Technical Support Center: IND81 Clinical Indicator

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Compound of Interest

Compound Name: IND81

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This guide provides troubleshooting advice and frequently asked questions for researchers, clinical scientists, and healthcare professionals involved in the implementation and assessment of the NICE indicator **IND81** for diabetic foot examination and risk classification.

Frequently Asked Questions (FAQs)

Q1: What is **IND81**?

A1: **IND81** is a clinical quality indicator from the UK's National Institute for Health and Care Excellence (NICE). It is not a laboratory experiment or a drug.^{[1][2]} **IND81** measures the percentage of patients with diabetes who have a record of a foot examination and risk classification within the preceding 15 months.^{[1][2]} The goal of this indicator is to ensure regular screening for diabetic foot complications to prevent ulcers and amputations.^[3]

Q2: Who is the target population for the **IND81** assessment?

A2: The target population is patients on the diabetes register.^[2] There are specific exclusions, such as patients who have had a foot amputation or who decline the examination.^[3]

Q3: What are the different risk classifications under **IND81**?

A3: Patients are classified into one of four risk categories based on the findings of their foot examination.^{[1][2]} The classification determines the patient's care plan and follow-up frequency.

Troubleshooting Common Pitfalls in IND81 Implementation

Problem: Inconsistent Foot Examination Technique

Cause: Lack of standardized procedure across different clinicians can lead to variability in assessment results. This can affect the accuracy of the risk classification.

Solution:

- **Standardized Protocol:** Implement a clear, step-by-step protocol for the diabetic foot examination based on NICE guidelines.
- **Training:** Ensure all staff performing the examinations are trained on the standardized protocol, including the correct use of a 10g monofilament and a biothesiometer or calibrated tuning fork for assessing sensation.[\[4\]](#)
- **Regular Audits:** Periodically audit the examination process to ensure adherence to the protocol.

Problem: Inaccurate Risk Stratification

Cause: Incorrectly interpreting the results of the foot examination can lead to misclassification of a patient's risk level. This could result in a high-risk patient not receiving the necessary preventative care.

Solution:

- **Clear Criteria:** Use a checklist or a clear set of criteria for each risk level based on the **IND81** definition.[\[1\]](#)[\[2\]](#)
- **Decision Support Tools:** Integrate decision support aids into the electronic health record (EHR) system to guide clinicians through the risk classification process based on the examination findings.
- **Peer Review:** For ambiguous cases, implement a peer-review process where a second clinician confirms the risk classification.

Problem: Poor Data Recording and Reporting

Cause: Incomplete or inaccurate recording of the foot examination findings and the final risk classification in the patient's record can lead to failure in meeting the **IND81** indicator targets and can compromise patient care.

Solution:

- **Structured Data Entry:** Use structured data entry fields in the EHR to ensure all components of the foot examination and the final risk classification are recorded.
- **Automated Reminders:** Set up automated reminders for clinicians to complete all necessary fields after a foot examination.
- **Data Validation:** Implement data validation rules in the EHR to check for completeness and consistency of the recorded information.

Data Presentation

Table 1: **IND81** Risk Classification Criteria

Risk Category	Neuropathy (e.g., loss of sensation to 10g monofilament)	Absent Pulses (Peripheral Arterial Disease)	Deformity, Skin Changes, or Previous Ulcer
Low Risk	No	No	No
Increased Risk	Yes	OR Yes	No
High Risk	Yes	OR Yes	AND Yes
Ulcerated Foot	-	-	Active ulceration present

Source: Adapted from NICE **IND81** documentation.[\[1\]](#)[\[2\]](#)

Experimental Protocols

Protocol: Standardized Diabetic Foot Examination for **IND81**

Objective: To systematically assess a patient's feet for signs of neuropathy, peripheral arterial disease, and other risk factors for ulceration, in line with NICE guidelines.

Materials:

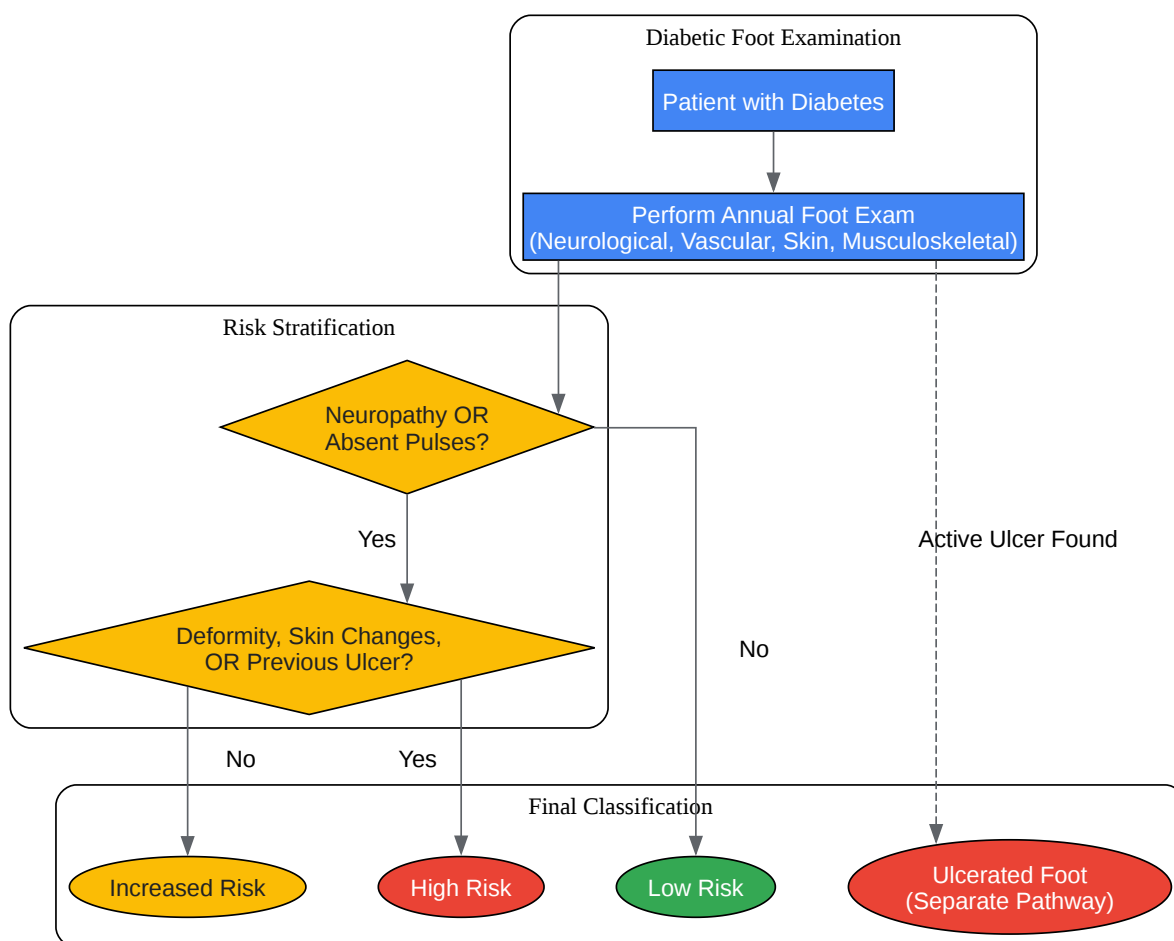
- 10g monofilament
- Biothesiometer or 128 Hz tuning fork
- Examination gloves

Methodology:

- Patient History:
 - Inquire about any previous foot ulcers or amputations.
 - Ask about symptoms of neuropathy (e.g., tingling, numbness, burning) and peripheral arterial disease (e.g., intermittent claudication).
 - Assess the patient's capacity for self-care.[3]
- Dermatological Assessment:
 - Inspect the entire surface of both feet, including between the toes, for any skin changes (e.g., dryness, callus, fissures), infections (e.g., fungal infections), or ulcerations.
- Musculoskeletal Assessment:
 - Examine the structure of the feet for any deformities (e.g., hammer toes, Charcot foot).
- Neurological Assessment:
 - Monofilament Test: Test for sensation using a 10g monofilament on several sites on the sole of each foot. Inability to feel the monofilament indicates neuropathy.[4]

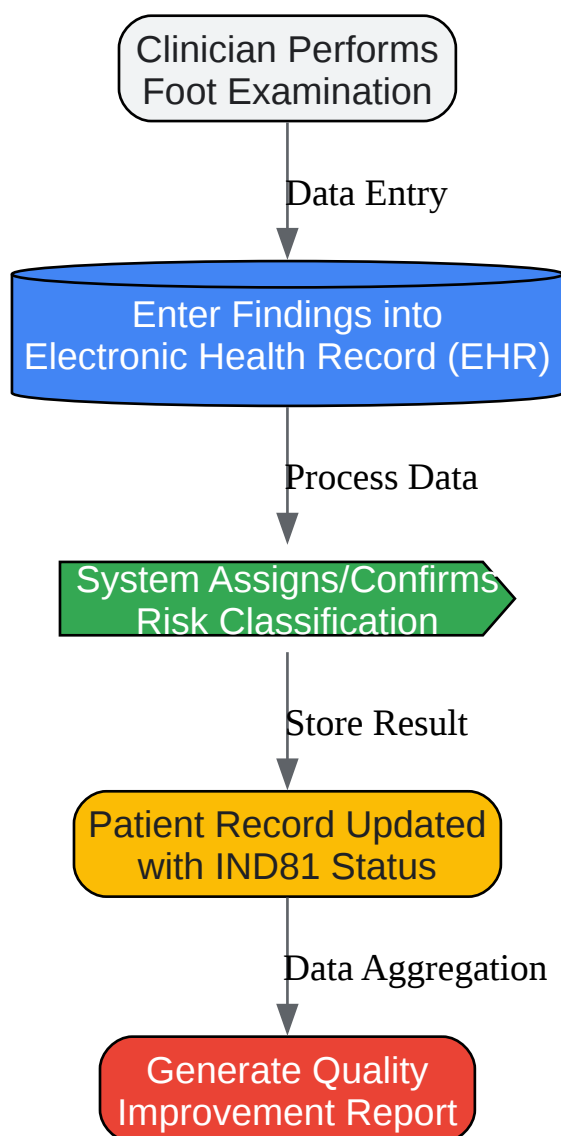
- Vibration Perception: Assess vibration perception using a biothesiometer or a 128 Hz tuning fork on the apex of the great toe.
- Vascular Assessment:
 - Palpate the dorsalis pedis and posterior tibial pulses in both feet. Absent pulses are a sign of peripheral arterial disease.
- Risk Classification:
 - Based on the findings from steps 1-5, classify the patient's risk as low, increased, high, or ulcerated foot according to the criteria in Table 1.
- Documentation:
 - Record all findings and the final risk classification in the patient's medical record in a structured format.

Mandatory Visualization



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Caption: Logical workflow for **IND81** diabetic foot assessment and risk stratification.



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